

1,4-Dimethoxy-9-phenylanthracene: Structural Dynamics, Synthetic Methodologies, and Advanced Applications

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Compound of Interest

Compound Name: 1,4-Dimethoxy-9-phenylanthracene
CAS No.: 54458-77-4
Cat. No.: B13942477

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Executive Summary

In the realm of advanced organic synthesis and materials science, polycyclic aromatic hydrocarbons (PAHs) serve as foundational scaffolds. Among these, **1,4-dimethoxy-9-phenylanthracene** (CAS: 54458-77-4)[1] stands out as a highly specialized, electronically tuned anthracene derivative. As a Senior Application Scientist, I frequently encounter this molecule not merely as an end-product, but as a critical, high-value intermediate. Its unique architecture—combining the electron-donating power of 1,4-dimethoxy groups with the steric bulk of a 9-phenyl ring—makes it an indispensable model compound in the total synthesis of complex tetracycline antibiotics (such as Viridicatumtoxin B)[2] and a potent candidate for next-generation photochemistry.

This whitepaper deconstructs the structural causality, self-validating synthetic protocols, and advanced applications of **1,4-dimethoxy-9-phenylanthracene**, providing a comprehensive guide for researchers scaling this molecule for drug development or materials engineering.

Structural and Physicochemical Profiling

To manipulate a molecule effectively, one must first understand the causality behind its physical properties. The behavior of **1,4-dimethoxy-9-phenylanthracene** is dictated by a delicate interplay of electronic resonance and steric hindrance.

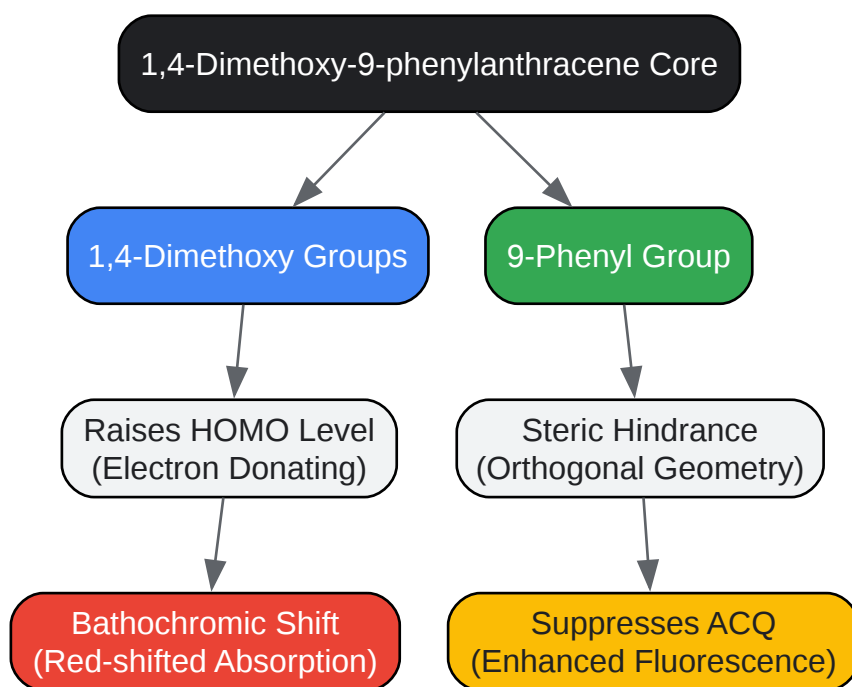
Quantitative Data Summary

Physicochemical Property	Value / Description
Chemical Name	1,4-Dimethoxy-9-phenylanthracene
CAS Number	54458-77-4
Molecular Formula	C ₂₂ H ₁₈ O ₂
Molecular Weight	314.38 g/mol
Structural Core	Polycyclic Aromatic Hydrocarbon (Anthracene)
Electronic Modifiers	1,4-Methoxy groups (Strong σ -acceptor, stronger π -donor)
Steric Modifier	9-Phenyl group (Orthogonal conformation)

Mechanistic Causality: Electronics and Sterics

The 1,4-dimethoxy substitution acts as a strong electron-donating system via resonance. This elevates the Highest Occupied Molecular Orbital (HOMO) energy level, narrowing the HOMO-LUMO gap and resulting in a bathochromic (red) shift in both absorption and emission spectra compared to an unsubstituted anthracene core.

Simultaneously, the 9-phenyl group encounters severe steric repulsion from the peri-protons (at the 1- and 8-positions of the anthracene core)[3]. To minimize this steric strain, the phenyl ring twists out of the anthracene plane, adopting an orthogonal geometry (dihedral angle $\sim 60^\circ$ – 90°). This orthogonal conformation is critical: it physically prevents the flat anthracene cores from closely stacking (π - π stacking) in the solid state. Consequently, this suppresses Aggregation-Caused Quenching (ACQ), preserving the molecule's high fluorescence quantum yield—a vital trait for its use in photochemistry[4].



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Fig 1. Steric and electronic effects of substituents on the anthracene core.

Synthetic Methodologies: A Dual-Pathway Approach

Depending on the availability of starting materials and the specific downstream requirements, I recommend two primary, self-validating synthetic workflows.

Protocol A: Suzuki-Miyaura Cross-Coupling (Modern Approach)

This protocol builds the 9-phenyl linkage via palladium-catalyzed cross-coupling.

- **Causality:** $\text{Pd}(\text{PPh}_3)_4$ is selected because its electron-rich phosphine ligands facilitate the oxidative addition into the sterically hindered 9-bromo-1,4-dimethoxyanthracene. A mixed solvent system (Toluene/EtOH/H₂O) ensures the solubility of both the lipophilic anthracene and the inorganic base (K_2CO_3), which is required to activate the phenylboronic acid via an 'ate' complex.

Step-by-Step Methodology:

- Preparation: In an oven-dried Schlenk flask under an inert argon atmosphere, combine 1.0 eq of 9-bromo-1,4-dimethoxyanthracene and 1.2 eq of phenylboronic acid.
- Activation: Add 3.0 eq of K_2CO_3 , followed by a degassed solvent mixture of Toluene:EtOH:H₂O (4:1:1 v/v/v).
- Catalysis: Introduce 0.05 eq of $Pd(PPh_3)_4$.
 - Self-Validation Checkpoint: The solution should turn pale yellow. Monitor the reaction via TLC (Hexanes:EtOAc 9:1). The disappearance of the starting bromide (lower R_f) and the appearance of a highly blue-fluorescent spot under 365 nm UV light confirms successful coupling.
- Isolation: Reflux the mixture at 90°C for 12 hours. Quench with water, extract with dichloromethane (3x), dry over anhydrous $MgSO_4$, and purify via silica gel flash chromatography.

Protocol B: Reductive Methylation of 9-Phenyl-1,4-anthraquinone (Classical Approach)

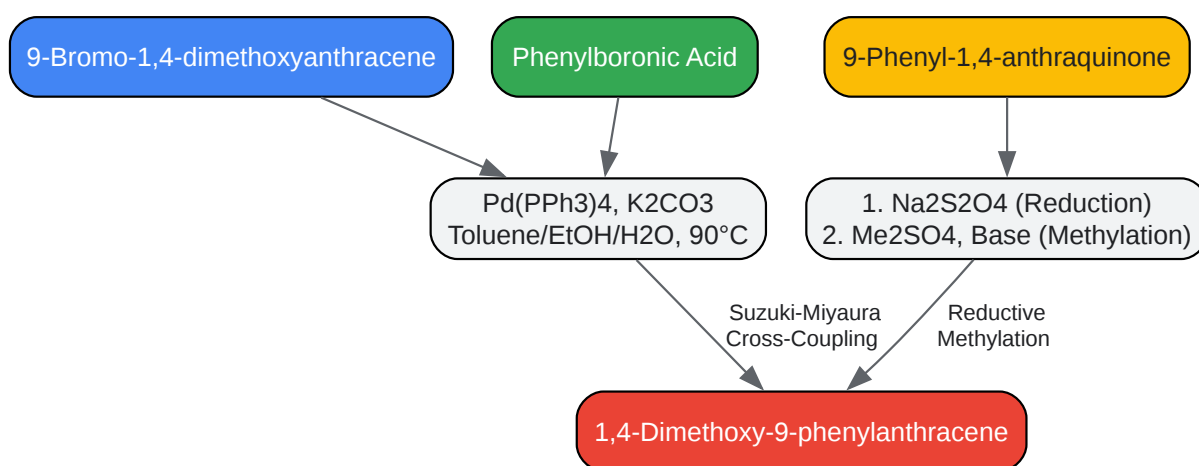
This route is highly relevant when adapting historical syntheses of tetracycline analogues[5].

- Causality: Sodium dithionite ($Na_2S_2O_4$) is utilized as a mild, chemoselective reducing agent. It reduces the quinone to the corresponding hydroquinone (1,4-dihydroxy-9-phenylanthracene) without over-reducing the central aromatic ring. Immediate in situ methylation with dimethyl sulfate (Me_2SO_4) traps the unstable hydroquinone, driving the equilibrium toward the stable 1,4-dimethoxy product.

Step-by-Step Methodology:

- Solvation: Dissolve 9-phenyl-1,4-anthraquinone in a biphasic mixture of THF and 10% aqueous NaOH.
- Reduction: Add 3.0 eq of $Na_2S_2O_4$ at room temperature.

- Self-Validation Checkpoint: A distinct color change from golden yellow to pale yellow/colorless indicates the successful formation of the hydroquinone dianion.
- Trapping: Dropwise add 4.0 eq of dimethyl sulfate (Me_2SO_4) while strictly maintaining the pH > 10 to ensure the hydroxyl groups remain deprotonated for nucleophilic attack.
- Purification: Stir for 4 hours, neutralize with dilute HCl, extract with ethyl acetate, and recrystallize from hot ethanol to yield pure **1,4-dimethoxy-9-phenylanthracene**.



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Fig 2. Dual synthetic pathways to **1,4-dimethoxy-9-phenylanthracene**.

Applications in Advanced Research

Drug Development: Tetracycline Antibiotic Scaffolds

1,4-Dimethoxy-9-phenylanthracene and its structural relatives serve as critical intermediates in the total synthesis of complex fungal metabolites. A landmark example is the [2]. In this work, highly substituted anthracene and anthraquinone derivatives were utilized to construct the hindered spirobicyclic systems and aromatic A-rings of these unique tetracycline-like antibiotics [6].

Viridicatumtoxin B exhibits potent antibacterial properties against methicillin-resistant *Staphylococcus aureus* (MRSA) by inhibiting UPP synthase—a mechanism entirely distinct

from traditional ribosome-binding tetracyclines[2]. The **1,4-dimethoxy-9-phenylanthracene** core acts as a stable, tractable model for optimizing the Michael-Dieckmann cyclizations required to build these complex pentacyclic frameworks[7].

Materials Science: Photochemistry and Photoinitiators

Beyond pharmaceuticals, the extended conjugation and electron-donating methoxy groups of 9-phenylanthracene derivatives grant them strong absorption in the near-UV to visible region. Consequently, they are heavily investigated as high-efficiency [4]. The orthogonal 9-phenyl group prevents excimer formation, ensuring that the excited singlet state (

) remains highly populated and reactive. This dynamic is critical for driving efficient electron transfer or radical generation in visible-light photopolymerization systems.

References

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